

# An In-depth Technical Guide to the Environmental Fate of Diisooctyl Sebacate

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## Compound of Interest

Compound Name: *Diisooctyl sebacate*

Cat. No.: *B1670628*

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## Abstract

**Diisooctyl sebacate** (DIOS) is a high molecular weight branched-chain aliphatic ester commonly used as a plasticizer in various industrial and consumer products. Its environmental fate is of significant interest due to its widespread use and potential for environmental release. This technical guide provides a comprehensive overview of the current understanding of the environmental fate of DIOS, including its biodegradation, hydrolysis, photodegradation, and potential for adsorption and bioaccumulation. This document synthesizes available data, outlines standard experimental protocols for its assessment, and presents conceptual models for its environmental behavior.

## Physicochemical Properties of Diisooctyl Sebacate

Understanding the fundamental physicochemical properties of a substance is crucial for predicting its environmental distribution and fate.

Property	Value	Reference
Chemical Name	bis(6-methylheptyl) decanedioate	<a href="#">[1]</a>
CAS Number	27214-90-0	<a href="#">[1]</a>
Molecular Formula	C <sub>26</sub> H <sub>50</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	426.67 g/mol	<a href="#">[2]</a>
Physical State	Oily liquid	<a href="#">[3]</a>
Water Solubility	Very low (estimated)	
Vapor Pressure	Low	
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	~9.0 (estimated)	<a href="#">[1]</a>

Note: Experimental data for some properties of DIOS are not readily available in the public domain. Estimated values are based on its chemical structure and data from similar long-chain esters.

## Environmental Fate Processes

The environmental fate of DIOS is governed by a combination of biotic and abiotic degradation processes, as well as its partitioning behavior in different environmental compartments.

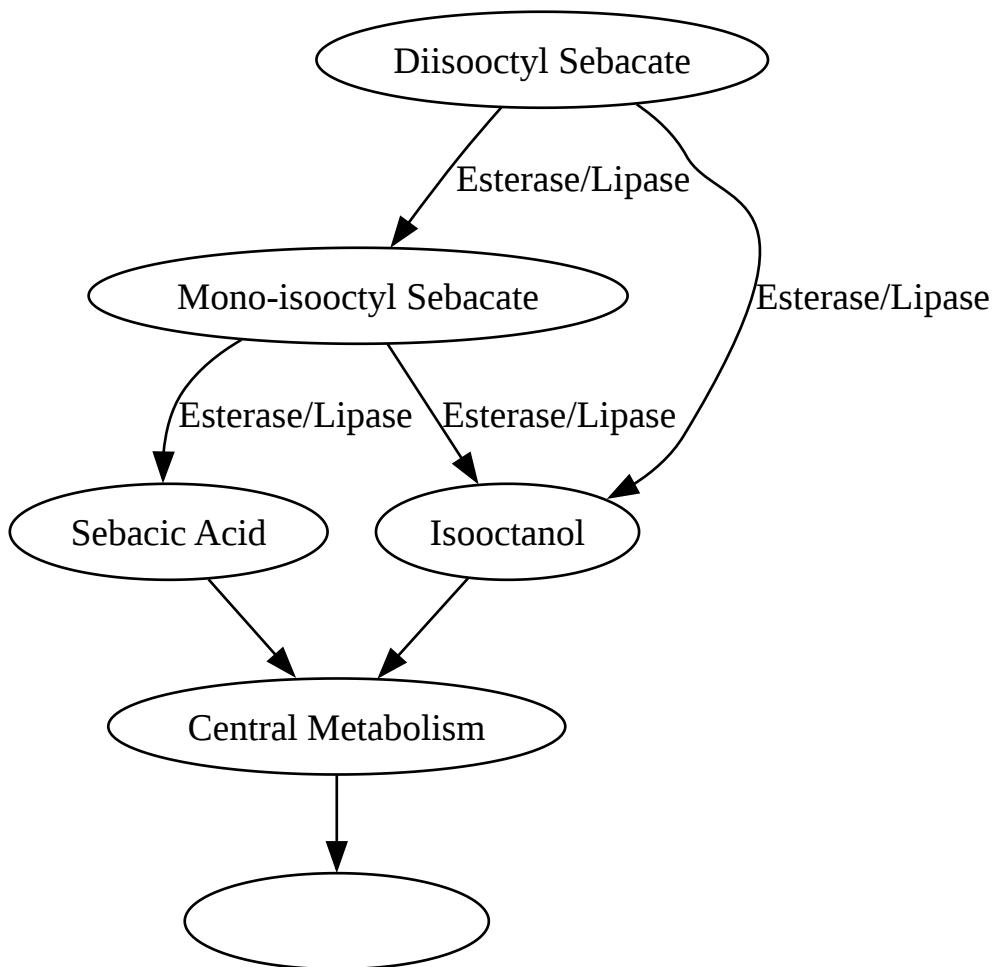
## Biodegradation

The primary mechanism for the environmental degradation of **diisooctyl sebacate** is expected to be biodegradation. As a long-chain aliphatic ester, DIOS is anticipated to be susceptible to enzymatic hydrolysis by microorganisms present in soil, sediment, and water.

### Expected Biodegradation Pathway:

The biodegradation of aliphatic polyesters is initiated by the enzymatic hydrolysis of the ester bonds<sup>[4]</sup>. This process is catalyzed by extracellular enzymes, such as lipases and esterases, secreted by microorganisms<sup>[4][5]</sup>. The initial step in the biodegradation of DIOS is the cleavage

of one of the ester linkages to form mono-isooctyl sebacate and isooctanol. The monoester can then be further hydrolyzed to sebacic acid and another molecule of isooctanol. Both sebacic acid and isooctanol are readily biodegradable and are expected to be further mineralized to carbon dioxide and water through central metabolic pathways.



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#### Ready Biodegradability:

While specific data from ready biodegradability tests (e.g., OECD 301 series) for DIOS are not publicly available, related compounds such as di-n-butyl sebacate are known to be biodegradable[6]. Given its structure, DIOS is expected to undergo ultimate biodegradation, although its low water solubility and high molecular weight might result in a slower degradation rate compared to shorter-chain, more soluble esters. It may not meet the stringent criteria for "ready biodegradability" within the 10-day window but is likely to be inherently biodegradable.

## Abiotic Degradation

### Hydrolysis:

Hydrolysis of the ester bonds in DIOS can also occur abiotically, although this process is generally much slower than enzymatic hydrolysis under typical environmental pH conditions (pH 5-9). The rate of abiotic hydrolysis is dependent on pH and temperature. Studies on similar long-chain esters like di(2-ethylhexyl) phthalate (DEHP) indicate that hydrolysis is not a significant degradation pathway under neutral conditions[7][8].

### Photodegradation:

DIOS does not contain any chromophores that absorb light in the environmentally relevant UV spectrum (>290 nm). Therefore, direct photodegradation in water or soil is not expected to be a significant environmental fate process. Indirect photodegradation through reactions with photochemically generated reactive species, such as hydroxyl radicals, in the atmosphere or water is possible, but likely a minor degradation pathway due to the low vapor pressure and water solubility of DIOS.

## Environmental Distribution

### Adsorption (Soil and Sediment):

Due to its high estimated octanol-water partition coefficient (Log Kow ~9.0), DIOS is expected to have a very strong affinity for organic matter in soil and sediment[1]. This strong adsorption will limit its mobility in the subsurface and its bioavailability in the aqueous phase. The soil organic carbon-water partitioning coefficient (Koc) is predicted to be high, indicating that DIOS will be largely immobile in soil and will tend to accumulate in sediments if released into aquatic environments.

### Bioaccumulation:

The high Log Kow of DIOS suggests a potential for bioaccumulation in aquatic organisms. The bioconcentration factor (BCF) is a key parameter used to assess this potential[9]. A high Log Kow generally correlates with a high BCF. However, for very hydrophobic compounds (Log Kow > 7), factors such as low water solubility, limited membrane permeability due to large molecular size, and metabolic transformation can reduce the actual BCF to lower than predicted values.

Therefore, while there is a potential for bioaccumulation, experimental determination of the BCF is necessary for an accurate assessment. In the absence of experimental data, it is presumed that DIOS has a low potential to bioconcentrate[10].

## Ecotoxicity Profile

Available data suggests that **diisooctyl sebacate** has low acute toxicity to aquatic organisms.

Trophic Level	Endpoint	Value	Reference
Fish	96-hour LC50	>1000 mg/L	[11]
Aquatic Invertebrates (Daphnia)	48-hour EC50	>1000 mg/L	[11]
Algae	72-hour EC50	>1000 mg/L	[11]

Note: The low water solubility of DIOS makes high-concentration toxicity testing challenging. The reported values likely represent the nominal concentrations tested.

Chronic toxicity data for DIOS are not readily available. Given its potential for bioaccumulation, an assessment of chronic effects on aquatic organisms would be valuable for a complete environmental risk assessment.

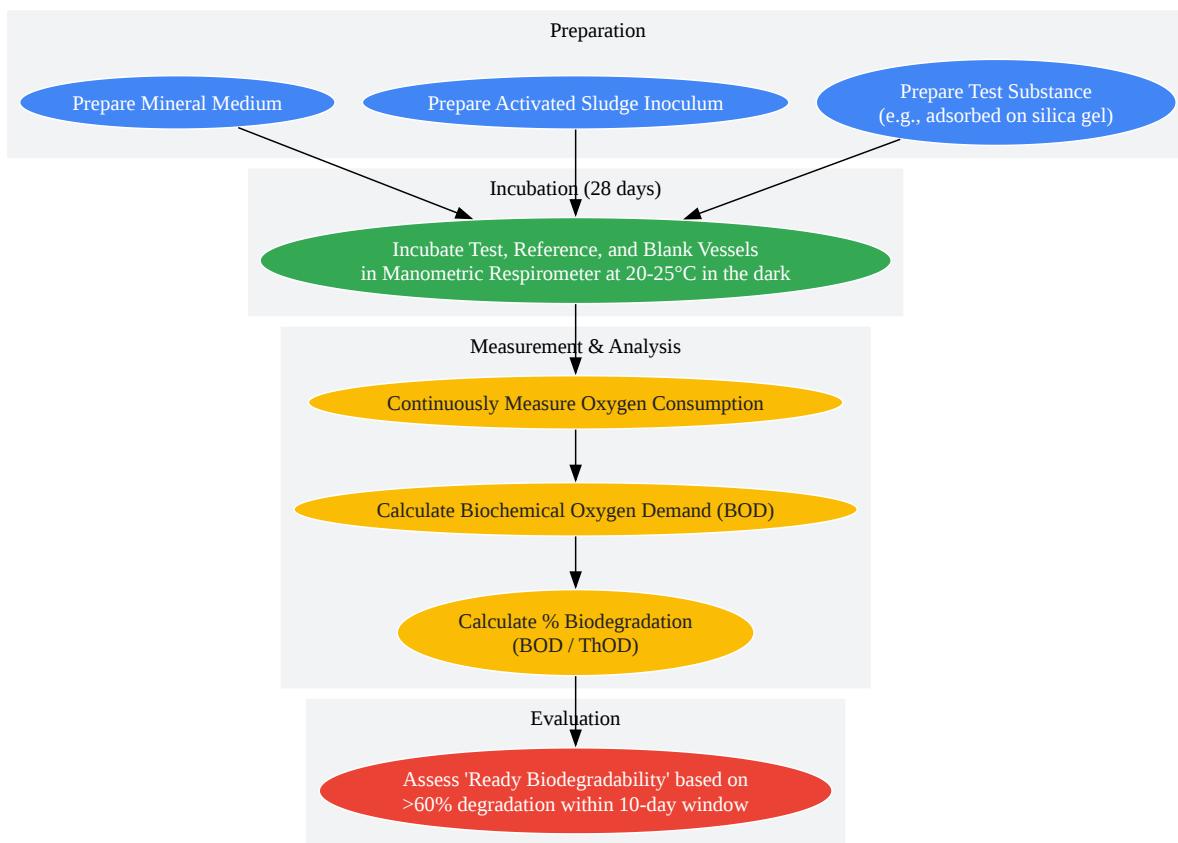
## Experimental Protocols for Environmental Fate Assessment

Standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are widely accepted for determining the environmental fate of chemicals. The following protocols are relevant for assessing the environmental fate of a poorly water-soluble substance like DIOS.

### Ready Biodegradability - OECD 301 F (Manometric Respirometry Test)

This method is suitable for poorly soluble substances and evaluates the potential for rapid and ultimate biodegradation in an aerobic aqueous medium[10][11][12].

## Methodology Workflow:

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## Adsorption/Desorption - OECD 106 (Batch Equilibrium Method)

This method is used to determine the soil adsorption coefficient (Koc) for chemicals with low water solubility[13].

Methodology Overview:

- Soil Selection: A set of well-characterized soils with varying organic carbon content is selected.
- Test Substance Preparation: A stock solution of radiolabeled or non-labeled DIOS in a suitable solvent is prepared.
- Equilibration: Known amounts of soil are equilibrated with aqueous solutions of DIOS at different concentrations in centrifuge tubes. The tubes are agitated for a defined period (e.g., 24-48 hours) to reach equilibrium.
- Phase Separation: The solid and aqueous phases are separated by centrifugation.
- Analysis: The concentration of DIOS in the aqueous phase is measured. The amount adsorbed to the soil is calculated by mass balance.
- Calculation of Kd and Koc: The soil-water distribution coefficient (Kd) is calculated for each soil. The Koc is then determined by normalizing the Kd values to the organic carbon content of the respective soils.

## Bioaccumulation in Fish - OECD 305 (Aqueous and Dietary Exposure)

This guideline describes procedures for characterizing the bioconcentration and biomagnification potential of chemicals in fish[9]. For a highly hydrophobic substance like DIOS, the dietary exposure method may be more appropriate.

Methodology Overview (Dietary Exposure):

- Test Organism: A suitable fish species (e.g., rainbow trout, fathead minnow) is selected.

- Test Diet Preparation: A diet spiked with a known concentration of DIOS is prepared.
- Uptake Phase: Fish are exposed to the spiked diet for a specific period (e.g., 28 days).
- Depuration Phase: After the uptake phase, the fish are transferred to a clean diet and the elimination of the substance is monitored over time.
- Sampling and Analysis: Fish and diet samples are collected at regular intervals during both phases and analyzed for the concentration of DIOS.
- Calculation of BMF: The biomagnification factor (BMF) is calculated from the concentrations in the fish and the diet at steady state.

## Summary and Conclusions

**Diisooctyl sebacate** is a large, hydrophobic molecule with low water solubility. Based on its chemical structure and data from analogous compounds, the following conclusions can be drawn about its environmental fate:

- Biodegradation: DIOS is expected to be inherently biodegradable, with the primary degradation pathway being enzymatic hydrolysis of the ester bonds, followed by the mineralization of the resulting sebacic acid and isooctanol. The rate of biodegradation may be limited by its low bioavailability.
- Abiotic Degradation: Abiotic hydrolysis and photodegradation are not considered significant environmental fate processes.
- Environmental Distribution: DIOS will strongly adsorb to soil and sediment, limiting its mobility.
- Bioaccumulation: While the high Log Kow suggests a potential for bioaccumulation, this may be mitigated by its large molecular size and potential for metabolism. Experimental data are needed for a definitive conclusion.
- Ecotoxicity: DIOS exhibits low acute toxicity to aquatic organisms.

Further experimental studies following standardized OECD guidelines are necessary to definitively quantify the rates of key environmental fate processes and to conduct a

comprehensive environmental risk assessment for **diisooctyl sebacate**.

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